

An In-depth Technical Guide on the Health and Safety of 2-Dodecylphenol

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Compound of Interest

Compound Name: *2-Dodecylphenol*

Cat. No.: *B1585192*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for **2-dodecylphenol**. It is intended to equip researchers and professionals with the necessary information for safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

2-Dodecylphenol is a member of the alkylphenols, a family of organic compounds produced by the alkylation of phenols.^[1] It is characterized by a dodecyl group attached to the phenol ring.^[1] The position of the dodecyl group can vary, resulting in different isomers.^[2]

Property	Value	Source
Molecular Formula	C18H30O	[3] [4] [5]
Molecular Weight	262.44 g/mol	[3] [4] [5]
CAS Number	5284-29-7	[3] [4] [5]
Appearance	White or Colorless to Light yellow to Light orange powder to lump to clear liquid	[6]
Melting Point	42.0 to 46.0 °C	[6]
Vapor Pressure	0.0000023 mmHg	[3]
Water Solubility	31 µg/L at 22°C for main components	[2]
Log Octanol-Water Partition Coefficient (log Kow)	7.14	[2]

Toxicological Profile

The primary health concerns associated with **2-dodecylphenol** are its potential for skin and eye irritation, as well as reproductive toxicity.[\[7\]](#)[\[8\]](#)

Acute Toxicity:

- Oral: An acute oral toxicity study in rats determined a median lethal dose (LD50) of 2100 mg/kg bodyweight.[\[8\]](#) Signs of toxicity included weight loss, weakness, diarrhea, and collapse.[\[8\]](#)
- Dermal: Studies in rabbits have shown low acute dermal toxicity, with an estimated LD50 greater than 2000 mg/kg bodyweight.[\[8\]](#)

Skin and Eye Irritation:

2-Dodecylphenol is classified as a skin and eye irritant.[\[3\]](#)[\[7\]](#) It can cause severe skin burns and eye damage.[\[3\]](#)[\[7\]](#)[\[9\]](#)

Reproductive Toxicity:

Some evidence suggests that **2-dodecylphenol** may damage fertility.[\[3\]](#)[\[7\]](#) Studies in rats have indicated that the reproductive organs are target organs for systemic toxicity, with effects observed on both male and female fertility.[\[8\]](#)

Carcinogenicity and Mutagenicity:

There is currently limited data available on the carcinogenic and mutagenic potential of **2-dodecylphenol**.

Environmental Hazards

2-Dodecylphenol is classified as very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[9\]](#)[\[10\]](#) It is not readily biodegradable and has the potential to bioaccumulate in aquatic organisms.[\[2\]](#) Due to its persistence and toxicity, releases to the environment should be minimized.[\[1\]](#)[\[2\]](#)

Experimental Protocols & Safety Assessment

A thorough chemical safety assessment is crucial before handling **2-dodecylphenol**. This involves evaluating potential hazards and implementing appropriate risk management measures.[\[11\]](#)[\[12\]](#) The Organisation for Economic Co-operation and Development (OECD) provides internationally recognized guidelines for the testing of chemicals to assess their potential effects on human health and the environment.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Workflow for Chemical Safety Assessment:

Caption: Workflow for conducting a chemical safety assessment.

Safe Handling and Storage

Personal Protective Equipment (PPE):

- Hand Protection: Wear impervious gloves.[\[9\]](#)[\[18\]](#)
- Eye/Face Protection: Use safety goggles and a face shield if splashing is possible.[\[9\]](#)[\[18\]](#)[\[19\]](#)
- Skin and Body Protection: Wear protective clothing.[\[9\]](#)

- Respiratory Protection: In case of insufficient ventilation, wear a suitable respirator.[20]

Handling:

- Avoid contact with skin and eyes.[18][19]
- Do not breathe dust or mists.[9]
- Use in a well-ventilated area.[10][21]
- Wash hands thoroughly after handling.[9]

Storage:

- Store in a cool, dry, and well-ventilated place.[19]
- Keep containers tightly closed.[19]
- Store locked up.[9]

Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[9][20]
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek immediate medical attention.[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][19]

- Unsuitable Extinguishing Media: Do not use a water jet, as it may spread the fire.[10][21]
- Specific Hazards: Hazardous decomposition products may include carbon oxides.[19][22]

Accidental Release Measures:

- Evacuate personnel to a safe area.[18]
- Wear appropriate personal protective equipment.[22]
- Prevent further leakage or spillage if safe to do so.[10]
- Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal.[20][22]
- Avoid release to the environment.[9][10]

Disposal Considerations

Dispose of **2-dodecylphenol** and its container in accordance with local, regional, and national regulations.[9][10] Do not allow it to enter drains or waterways.[18][19]

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